

Disperse Red 91: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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Abstract

Disperse Red 91, with the molecular formula $C_{20}H_{21}NO_5$ and a molecular weight of approximately 355.38 g/mol, is a synthetically produced anthraquinone-based dye.^{[1][2]} This technical guide provides a detailed overview of its chemical and physical properties, available toxicological data, and relevant experimental protocols. Due to its classification as a disperse dye, it finds applications in the coloring of synthetic fibers, particularly polyester. This document aims to consolidate the current scientific knowledge on **Disperse Red 91** to support further research and development.

Physicochemical Properties

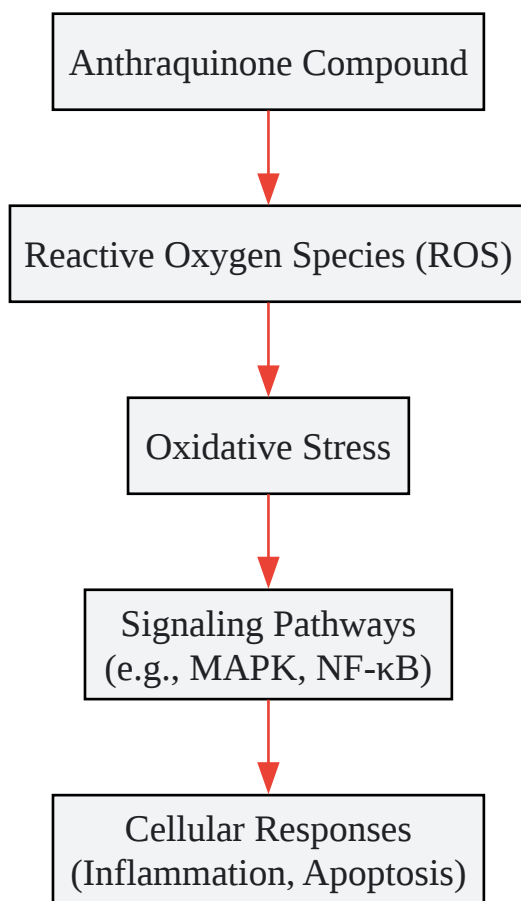
Disperse Red 91 is characterized by its distinct molecular structure, which dictates its physical and chemical behaviors. A summary of its key properties is presented below.

Property	Value	Reference
Molecular Formula	C20H21NO5	[1]
Molecular Weight	355.38444 g/mol	[1]
CAS Number	12236-10-1	[1]
Appearance	Red powder	[3]
Melting Point	170-172 °C	[3]
Boiling Point (estimated)	638.6 °C at 760 mmHg	[2]
Flash Point (estimated)	340 °C	[2]
Density (estimated)	1.347 g/cm ³	[2]
Vapor Pressure (estimated)	3.51E-17 mmHg at 25°C	[2]
Refractive Index (estimated)	1.649	[2]
Water Solubility	73.55 ug/L at 25 °C	[3]
Solubility in Organic Solvents	Soluble in acetone, ethanol, ethylene glycol ether, and linseed oil. Slightly soluble in benzene and carbon tetrachloride.	[3]

Synthesis

The synthesis of **Disperse Red 91** involves the condensation of a brominated and hydrolyzed derivative of 1-aminoanthraquinone with hexanediol.[4] A general manufacturing method involves the halogenation and hydrolysis of 1-Aminoanthracene-9,10-dione, followed by a condensation reaction with a glycol.[5]

A more specific, though related, synthesis process for a similar disperse dye involves the following conceptual steps:



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